

head-to-head comparison of analytical techniques for 4-amino-N-methanesulfonylbenzamide

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Compound of Interest

Compound Name: 4-amino-N-methanesulfonylbenzamide

Cat. No.: B6211009

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High-Performance Liquid Chromatography (HPLC)

High-Performance Liquid Chromatography (HPLC) is a primary and versatile technique for the analysis of **4-amino-N-methanesulfonylbenzamide**, offering both quantitative and qualitative data.^[1] It is widely used for purity assessment and the determination of the compound in various matrices.

Experimental Protocol: Reversed-Phase HPLC (RP-HPLC)

A common approach for analyzing sulfonamide compounds is RP-HPLC, which separates molecules based on their hydrophobicity.^{[1][2][3][4]}

Instrumentation:

- HPLC system with a UV-Visible or Photo-Diode Array (PDA) detector.^{[3][4]}
- Column: YMC-Triart C8 (250x4.6 mm, 5µm) or equivalent C18 column.^{[1][3]}
- Software for data acquisition and processing.

Reagents:

- Acetonitrile (HPLC grade)[1][3]
- Water (HPLC grade)[3]
- Dipotassium hydrogen phosphate[3]

Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: Dissolve 1.74 g of dipotassium hydrogen phosphate in 500 mL of water, filter, and degas.[3]
 - Mobile Phase B: 500 mL of acetonitrile.[3]
- Standard Solution Preparation:
 - Accurately weigh and dissolve **4-amino-N-methanesulfonylbenzamide** in a suitable diluent (e.g., HPLC grade water) to a known concentration.[3][4]
- Sample Preparation:
 - Dissolve the sample containing **4-amino-N-methanesulfonylbenzamide** in the diluent to a concentration within the calibration range.[4]
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min[2][3]
 - Injection Volume: 5 μ L[4]
 - Column Temperature: 25 $^{\circ}$ C[2][3]
 - Detection Wavelength: 265 nm[2][3]
 - Run Time: 40 minutes[2][3]

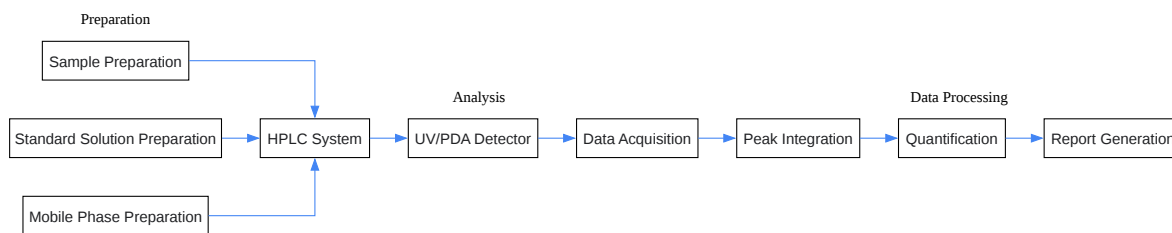
- Gradient Elution: A gradient program should be optimized to ensure good resolution of the analyte from any impurities.[3]

Performance Data

The following table summarizes the typical performance characteristics of an HPLC method for a related compound, 4-amino benzene sulphonamide, which can be considered indicative for **4-amino-N-methanesulfonylbenzamide**.[\[2\]](#)[\[3\]](#)

Parameter	Typical Performance
Linearity Range	LOQ to 200% of the limit concentration
Correlation Coefficient (r^2)	> 0.999 [2] [3]
Accuracy (Recovery)	85 - 115% [2] [3]
Limit of Quantification (LOQ)	Method-dependent, requires validation
Precision (RSD%)	Method-dependent, requires validation

Experimental Workflow



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References

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